Technical Guide: Synthesis of Methylamino-PEG₂-Acid Hydrochloride[1][2]

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Compound of Interest

Compound Name:	*Methylamino-peg2-acid hydrochloride salt*
Cat. No.:	*B8124184*

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Executive Summary

Methylamino-PEG₂-Acid Hydrochloride (CAS: 1807503-87-2 for free base analog reference) is a high-value heterobifunctional linker used critically in the development of Antibody-Drug Conjugates (ADCs) and PROTACs (Proteolysis Targeting Chimeras).[1] Its structure features a secondary amine (methylamino) for specific conjugation logic and a carboxylic acid for amide bond formation, separated by a hydrophilic polyethylene glycol (PEG) spacer.[2]

This guide details a robust, scalable synthesis route prioritizing regioselectivity and purity. Unlike direct alkylation methods which suffer from over-methylation (quaternary salt formation), this protocol utilizes a Boc-protection/Methylation/Deprotection strategy to ensure exclusive mono-methylation.[1]

Chemical Profile

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Property	Specification
IUPAC Name	3-(2-(2-(methylamino)ethoxy)ethoxy)propanoic acid hydrochloride
Formula	
MW	~227.68 Da (Salt); 191.23 Da (Free Base)
Solubility	High (Water, DMSO, Methanol)
Stability	Hygroscopic; Store at -20°C under inert atmosphere

Strategic Retrosynthesis

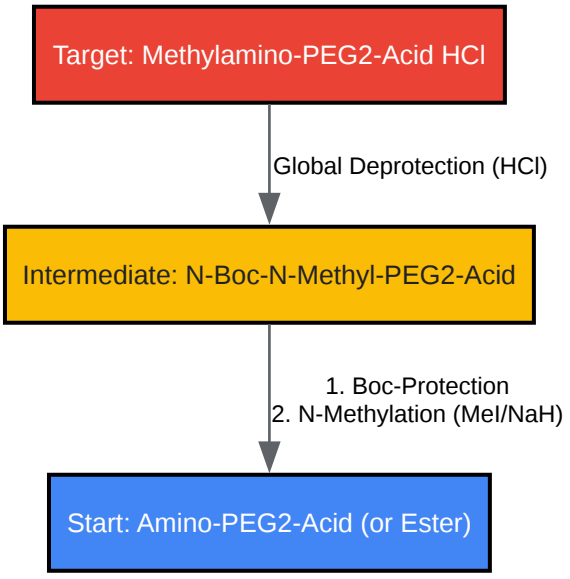
To synthesize the target with high fidelity, we disconnect the molecule at the N-methyl bond. Direct methylation of a primary amine is uncontrolled; therefore, we utilize a carbamate (Boc) "mask" to acidify the N-H proton, allowing for controlled deprotonation and alkylation.

Pathway Logic:

- Target: Methylamino-PEG_2-Acid

  HCl[1][3]
- Precursor 1 (Protected):N-Boc-N-Methyl-Amino-PEG_2-Acid (or Ester)[1]
- Precursor 2 (Starting Material): Amino-PEG_2-Acid (commercially available or synthesized via Michael addition of amino-PEG-alcohol to t-butyl acrylate).[1]

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Figure 1: Retrosynthetic disconnection strategy utilizing the Boc-masking technique.[1][4][5]

Detailed Experimental Protocol

Phase 1: Boc-Protection of Amino-PEG$_2$-Acid

Objective: Mask the primary amine to prevent over-alkylation.[1]

Reagents: Amino-PEG$_2$-propionic acid (1.0 eq), Di-tert-butyl dicarbonate (

, 1.2 eq), NaOH (2.0 eq), Dioxane/Water (1:1).[1]

- Dissolution: Dissolve Amino-PEG$_2$-acid in a 1:1 mixture of Dioxane and Water. Cool to 0°C.
- Basification: Add 1M NaOH dropwise to adjust pH to ~10.
- Addition: Add

  dissolved in minimal dioxane dropwise.
- Reaction: Warm to Room Temperature (RT) and stir for 12 hours. Monitor via TLC (ninhydrin stain should be negative for free amine).
- Workup: Acidify carefully with 1M HCl to pH 3. Extract with Ethyl Acetate (

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). Wash organic layer with brine, dry over

, and concentrate in vacuo.

- Checkpoint: Product should be a viscous oil.

Phase 2: N-Methylation (The Critical Step)

Objective: Introduce the methyl group selectively on the nitrogen.

Reagents:N-Boc-Amino-PEG$_2$-Acid (1.0 eq), Methyl Iodide (MeI, 5.0 eq), Sodium Hydride (NaH, 60% dispersion, 3.0 eq), Anhydrous THF.[1]

- Setup: Flame-dry a 2-neck round bottom flask. Purge with Argon/Nitrogen.
- Solvation: Dissolve the Boc-precursor in anhydrous THF (0.1 M concentration). Cool to 0°C.
- Deprotonation: Add NaH portion-wise.[6] Caution: Hydrogen gas evolution. Stir at 0°C for 30 mins.
  - Mechanism:[5][7] NaH removes the carbamate proton, creating a nucleophilic N-anion.
- Alkylation: Add Methyl Iodide (MeI) dropwise via syringe.
- Incubation: Allow to warm to RT and stir overnight (16h).
- Quench: Cool to 0°C. Add Methanol dropwise to quench excess NaH, then add water.
- Isolation: Concentrate to remove THF. Acidify aqueous residue to pH 3. Extract with DCM. Dry and concentrate.
  - Note: If using the t-butyl ester variant, the acid group remains protected, simplifying extraction.

Phase 3: Global Deprotection & Salt Formation

Objective: Remove Boc (and t-butyl ester if used) and form the HCl salt.[1]

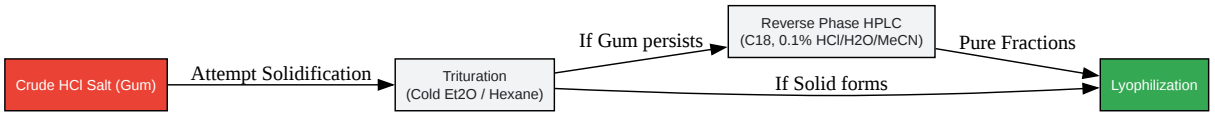
Reagents: 4M HCl in Dioxane.

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- Reaction: Dissolve the methylated intermediate in minimal dry DCM. Add 4M HCl in Dioxane (10 eq).
- Stir: Stir at RT for 2–4 hours.
- Observation: The solution may become cloudy.
- Precipitation (Crucial):
  - Concentrate the mixture to ~20% volume.
  - Add cold Diethyl Ether (or MTBE) vigorously. The product should crash out as a white/off-white hygroscopic solid or gum.[1]
- Drying: Decant ether. Dry the residue under high vacuum for 24 hours to remove traces of dioxane and HCl.

Purification & Quality Control

Hydrophilic PEG salts are notoriously difficult to crystallize. If the ether precipitation yields a gum, follow this purification logic:



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Figure 2: Purification decision tree for hygroscopic PEG salts.

Analytical Validation[1][2]

- ^{1}H NMR (D_2O):
  - Look for the N-Methyl singlet at

    ppm.[1]

- Verify the PEG backbone multiplets at

  ppm.

- Note: In the Boc-protected intermediate, you will see Rotamers (split peaks) due to restricted rotation around the amide bond. This is normal and collapses upon deprotection or heating.

- Mass Spectrometry (ESI+):
  - Target Mass:

    (Free base mass + 1).

  - Confirm absence of

    (Dimethyl impurity) and

    (Unmethylated impurity).

Handling & Storage (Safety)

- Hygroscopicity: The HCl salt will absorb atmospheric water rapidly, turning into a syrup. Always handle in a desiccated environment or glovebox.
- Storage: Store at -20°C under Argon.
- Reactivity: The secondary amine is nucleophilic. Avoid contact with aldehydes or activated esters unless conjugation is intended.

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